

Diisopropyldichlorosilane: A Technical Guide to Safe Handling and Emergency Procedures

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Compound of Interest

Compound Name: Diisopropyldichlorosilane

Cat. No.: B1349932

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This guide provides an in-depth overview of the safety precautions and handling procedures for **diisopropyldichlorosilane** (CAS No: 7751-38-4). It is intended for researchers, scientists, and drug development professionals who work with this compound. **Diisopropyldichlorosilane** is a flammable and corrosive liquid that reacts with water, necessitating strict adherence to safety protocols to prevent injury and property damage.

Chemical and Physical Properties

Diisopropyldichlorosilane is a colorless liquid soluble in most organic solvents.^[1] Its key physical and chemical properties are summarized below. Understanding these properties is crucial for its safe handling and storage.

Property	Value
CAS Number	7751-38-4 ^{[1][2][3]}
Molecular Formula	C ₆ H ₁₄ Cl ₂ Si ^{[2][3]}
Molecular Weight	185.17 g/mol ^{[2][3]}
Boiling Point	66 °C at 27 mmHg (lit.) ^{[1][3]}
Density	1.026 g/mL at 20 °C (lit.) ^{[1][3]}
Refractive Index	n _{20/D} 1.444 (lit.) ^[3]
Flash Point	43 °C (109.4 °F) - closed cup ^[3]

Hazard Identification and GHS Classification

Diisopropyldichlorosilane is classified as a hazardous substance. It is a flammable liquid and causes severe skin burns and eye damage.[3] Contact with water liberates toxic gas.[4] It is also a lachrymator, a substance that causes tearing.[4]

GHS Classification	
Pictograms	
Signal Word	Danger[3]
Hazard Classifications	Flammable Liquid - Category 3[3]Skin Corrosion - Category 1B[3]
Hazard Statements	H226: Flammable liquid and vapor.[3]H314: Causes severe skin burns and eye damage.[3]
Precautionary Statements	P210: Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.[3] [4]P280: Wear protective gloves/protective clothing/eye protection/face protection.[3] [4]P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[3] [4]P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4]P403+P235: Store in a well-ventilated place. Keep cool.[5]P501: Dispose of contents/container to an approved waste disposal plant.[4][5]

Handling and Storage Procedures

Proper handling and storage are critical to ensure safety when working with **diisopropyldichlorosilane**.

Operations involving this chemical must be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.^[4] Use explosion-proof electrical, ventilating, and lighting equipment.^[4] Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.^[4]

Appropriate PPE must be worn at all times when handling **diisopropyldichlorosilane**.

- Eye/Face Protection: Wear chemical safety goggles and a face shield. Standard eye protection should conform to OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.^[4]
- Skin Protection: Wear appropriate protective gloves and flame-retardant, chemical-resistant clothing to prevent skin contact.^[4]^[5]
- Respiratory Protection: If exposure limits are exceeded or if irritation occurs, use a NIOSH/MSHA or European Standard EN 149 approved respirator with a suitable cartridge (e.g., type ABEK, EN14387).^[3]^[4]
- Work under a chemical fume hood.^[4]
- Do not breathe mists or vapors.^[4]
- Avoid contact with skin, eyes, and clothing.^[4]
- Keep away from heat, sparks, open flames, and other sources of ignition.^[4]
- Use only non-sparking tools to prevent ignition.^[4]
- Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment.^[4]
- Do not allow the chemical to come into contact with water or moisture, as it liberates toxic gas upon contact.^[4]
- Wash hands and any exposed skin thoroughly after handling.^[4]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.^[4]

- Designate a "Flammables area" and "Corrosives area" for storage.[4]
- Protect from moisture; keep away from water or moist air.[4]
- Store locked up.[4]
- Incompatible Materials: Keep away from strong oxidizing agents, strong bases, and water.[4]

Emergency Procedures

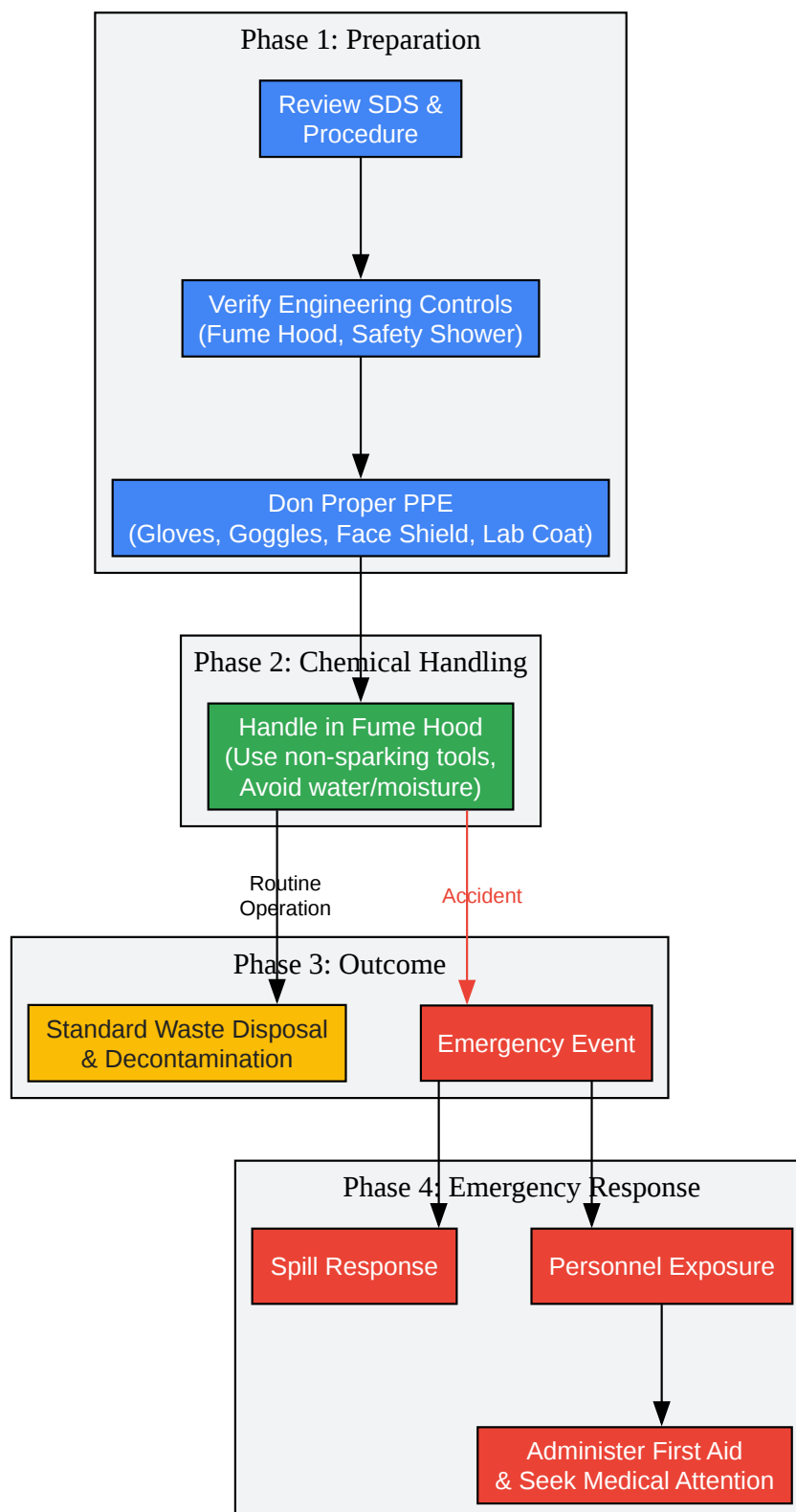
Immediate and appropriate action is required in the event of an emergency.

- General Advice: Show the Safety Data Sheet (SDS) to the attending medical professional. Immediate medical attention is required.[4]
- Inhalation: If inhaled, remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If the victim is not breathing, give artificial respiration. Do not use mouth-to-mouth resuscitation. Call a physician immediately.[4]
- Skin Contact: Immediately take off all contaminated clothing. Rinse the affected skin area with plenty of water or shower for at least 15 minutes. Call a physician immediately.[4]
- Eye Contact: Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Immediate medical attention is required.[4]
- Ingestion: If swallowed, rinse the mouth with water. DO NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician immediately.[4] Ingestion can cause severe swelling and possible perforation of the stomach or esophagus.[4]
- Evacuate personnel from the danger area and ensure adequate ventilation.[5]
- Remove all sources of ignition.[4]
- Do not expose the spill to water.[4]
- Use spark-proof tools and explosion-proof equipment.[4]

- Contain the spill by covering drains and then absorb the material with an inert, non-combustible absorbent material (e.g., sand, earth, Chemizorb®).[4][5]
- Collect the absorbed material into suitable, closed containers for disposal.[4]
- Dispose of the contents and container at an approved waste disposal plant.[4]
- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[4][5]
- Unsuitable Extinguishing Media: Do not use water, as it reacts with the substance.
- Specific Hazards: The substance is flammable, and its vapors may form explosive mixtures with air.[5] Vapors are heavier than air and may spread along floors.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective clothing to prevent contact with skin and eyes.[5]

Visualization of Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **diisopropyldichlorosilane**, from preparation to emergency response.



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